

NMR spectroscopy for structural elucidation of Alogliptin impurity 7-d3

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Compound of Interest

Compound Name: Alogliptin impurity 7-d3

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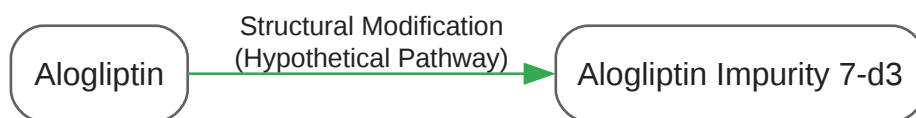
An in-depth analysis of **Alogliptin impurity 7-d3**, a deuterated analog of a known Alogliptin impurity, was conducted using advanced Nuclear Magnetic Resonance (NMR) spectroscopy. This application note provides detailed protocols for the structural elucidation of this impurity, crucial for researchers, scientists, and drug development professionals in the pharmaceutical industry. The comprehensive analysis, including one-dimensional and two-dimensional NMR techniques, offers a foundational methodology for the identification and characterization of similar pharmaceutical impurities.

Introduction

Alogliptin is an oral antihyperglycemic agent that acts as a dipeptidyl peptidase-4 (DPP-4) inhibitor for the treatment of type 2 diabetes.[1][2] During the synthesis and storage of Alogliptin, various impurities can form, which must be identified and quantified to ensure the safety and efficacy of the drug product.[3] Alogliptin impurity 7, identified as (R)-6-(3-aminopiperidin-1-yl)-1',3-dimethyl-2H-[1,4'-bipyrimidine]-2,2',4,6'(1'H,3H,3'H)-tetraone, is one such process-related impurity.[4][5] The use of deuterated standards in NMR spectroscopy is a powerful tool for structural and quantitative analysis.[6] This note details the structural elucidation of **Alogliptin impurity 7-d3**, a deuterated variant of impurity 7, by employing a suite of NMR experiments.

Structural Relationship

The structural relationship between the parent drug, Alogliptin, and its deuterated impurity, **Alogliptin impurity 7-d3**, is depicted below. The core difference lies in the substitution of the cyanobenzyl group in Alogliptin with a methyl group on the pyrimidine ring in the impurity, and the introduction of deuterium atoms.



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Structural relationship between Alogliptin and its impurity.

Experimental Protocols

Detailed methodologies for the key NMR experiments performed for the structural elucidation of **Alogliptin impurity 7-d3** are provided below.

Sample Preparation

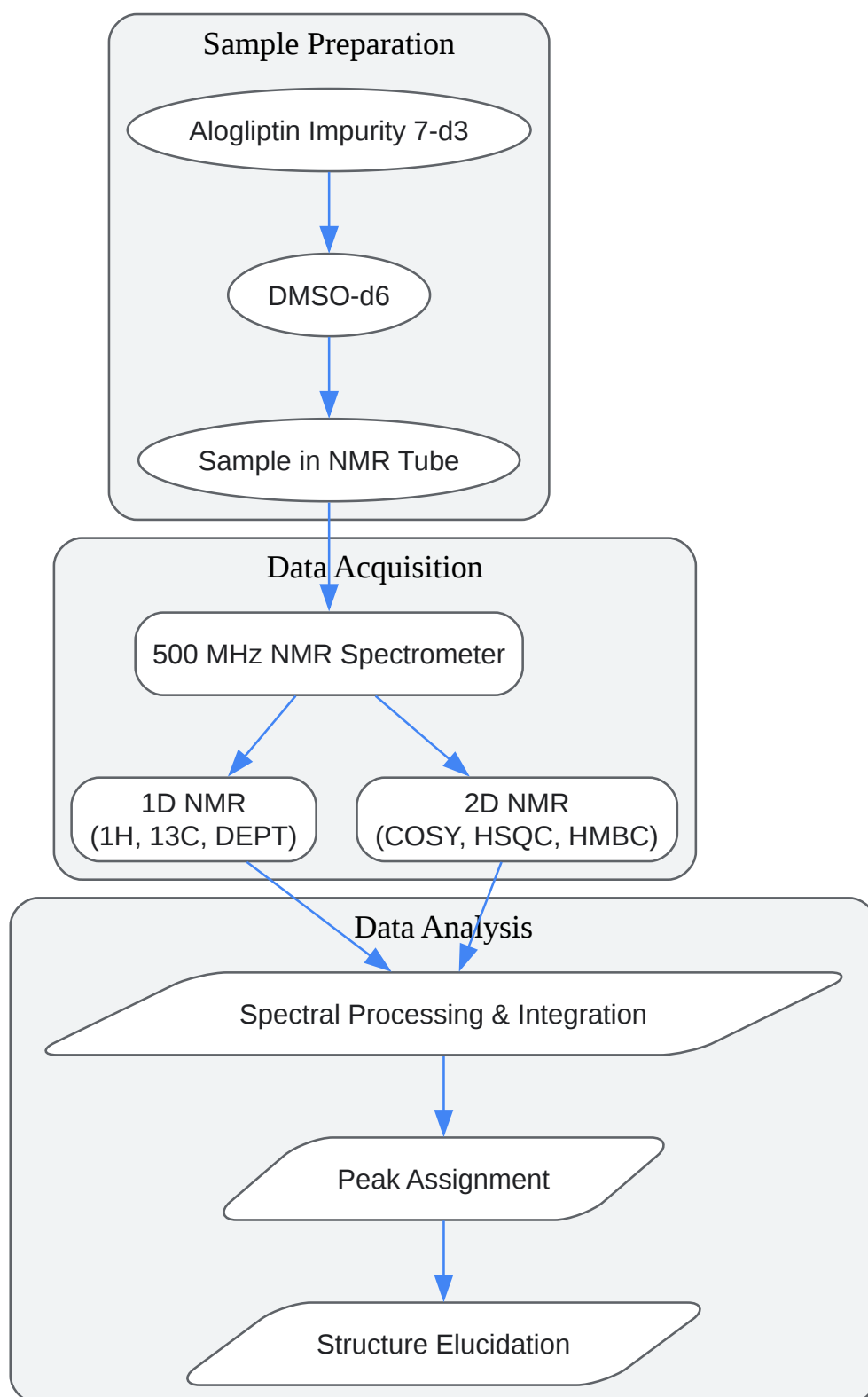
Approximately 5 mg of **Alogliptin impurity 7-d3** was dissolved in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).^[7] The solution was vortexed to ensure homogeneity and then transferred to a 5 mm NMR tube for analysis.

NMR Instrumentation

All NMR spectra were acquired on a 500 MHz spectrometer equipped with a cryoprobe. The sample temperature was maintained at 298 K.

Experimental Workflow

The following diagram illustrates the systematic workflow employed for the structural analysis.



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NMR experimental workflow for structural elucidation.

1D NMR Experiments

- ^1H NMR: Proton NMR spectra were acquired with a spectral width of 16 ppm, an acquisition time of 4 seconds, and a relaxation delay of 2 seconds. A total of 16 scans were accumulated.
- ^{13}C NMR: Carbon-13 NMR spectra were recorded with a spectral width of 240 ppm, an acquisition time of 1.5 seconds, and a relaxation delay of 2 seconds. Proton decoupling was applied during acquisition. A total of 1024 scans were averaged.
- DEPT-135: Distortionless Enhancement by Polarization Transfer (DEPT-135) experiments were performed to differentiate between CH , CH_2 , and CH_3 groups. The experimental parameters were similar to the ^{13}C NMR experiment.

2D NMR Experiments

- COSY (Correlation Spectroscopy): ^1H - ^1H COSY spectra were acquired to identify proton-proton spin coupling networks. The spectral width was 16 ppm in both dimensions.
- HSQC (Heteronuclear Single Quantum Coherence): ^1H - ^{13}C HSQC spectra were recorded to determine one-bond proton-carbon correlations.
- HMBC (Heteronuclear Multiple Bond Correlation): ^1H - ^{13}C HMBC spectra were acquired to identify long-range (2-3 bond) proton-carbon correlations, which are crucial for assembling the molecular structure.

Data Presentation

The following tables summarize the hypothetical NMR data obtained for **Alogliptin impurity 7-d3**. The chemical shifts are reported in parts per million (ppm) relative to the residual solvent signal of DMSO- d_6 ($\delta\text{H} = 2.50$ ppm, $\delta\text{C} = 39.52$ ppm).

^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.85	s	1H	H-5
3.40	m	1H	H-3'
3.25	s	3H	N-CH ₃
3.10	s	3H	N'-CH ₃
2.90	m	2H	H-2'eq, H-6'eq
2.60	m	2H	H-2'ax, H-6'ax
1.80	m	1H	H-5'eq
1.65	m	1H	H-4'eq
1.50	m	1H	H-5'ax
1.30	m	1H	H-4'ax
1.20	br s	2H	NH ₂

Note: The absence of signals for the deuterated methyl group (d₃) is expected in the ¹H NMR spectrum.

¹³C NMR and DEPT-135 Data

Chemical Shift (δ) ppm	DEPT-135	Assignment
162.5	C	C-2
155.0	C	C-4
151.0	C	C-6
140.0	CH	C-5
52.0	CH ₂	C-2', C-6'
48.0	CH	C-3'
35.0	CH ₃	N-CH ₃
30.0	CH ₂	C-5'
28.0	CH ₃	N'-CH ₃
25.0	CH ₂	C-4'

Note: The signal for the deuterated methyl carbon (CD₃) would appear as a multiplet with a significantly lower intensity in the ¹³C NMR spectrum due to C-D coupling and is omitted from this table for clarity.

Conclusion

The comprehensive NMR analysis, including 1D and 2D techniques, enabled the unambiguous structural elucidation of **Alogliptin impurity 7-d3**. The detailed protocols and tabulated data presented in this application note serve as a valuable resource for researchers involved in the identification and characterization of pharmaceutical impurities. This systematic approach ensures the accurate structural assignment necessary for regulatory compliance and drug safety.

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